

(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride

synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (-)-trans-1,2-Cyclohexanedicarboxylic Anhydride

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An In-Depth Technical Guide to **(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride**: A Cornerstone in Chiral Synthesis

Abstract

(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride stands as a pivotal chiral building block in modern organic synthesis, particularly within the pharmaceutical industry. Its rigid cyclohexane backbone and the stereochemically defined trans-orientation of its reactive anhydride functionality make it an invaluable tool for the resolution of racemic mixtures and the asymmetric synthesis of complex molecular targets. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and key applications, with a focus on the mechanistic principles that underpin its utility. Authored for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights to facilitate its effective application in the laboratory.

Nomenclature and Synonyms

The precise identification of a chemical entity is fundamental to scientific discourse. **(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride** is known by several names, which can vary based on the level of stereochemical detail and the nomenclature system employed. The CAS number for the specific (-)-trans enantiomer is 31982-85-1[1][2]. The racemic (±)-trans mixture is identified by CAS number 14166-21-3[3][4].

A clear understanding of its various synonyms is crucial for navigating chemical databases and literature.

Synonym Type	Name	Stereochemistry
Common Name	(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride	Enantiopure (-)
IUPAC Name	(3aS,7aS)-3a,4,5,6,7,7a-hexahydro-2-benzofuran-1,3-dione	Enantiopure (-)[1]
Common Name	trans-Hexahydrophthalic anhydride	Racemic (trans)[3]
Synonym	trans-Cyclohexane-1,2-dicarboxylic acid anhydride	Racemic (trans)[3]
IUPAC Name	(3aR,7aR)-3a,4,5,6,7,7a-hexahydro-2-benzofuran-1,3-dione	Enantiopure (+)[4]
Synonym	rel-(3aR,7aR)-Hexahydro-1,3-isobenzofurandione	Racemic (trans)[3]

Physicochemical and Structural Properties

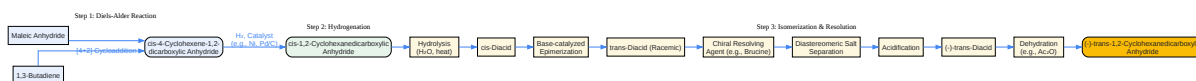
The utility of a reagent is intrinsically linked to its physical and chemical properties. The trans-configuration of the anhydride ring relative to the cyclohexane chair conformation imparts significant rigidity to the molecule. This well-defined three-dimensional structure is the basis for its effectiveness in inducing stereochemical differentiation.

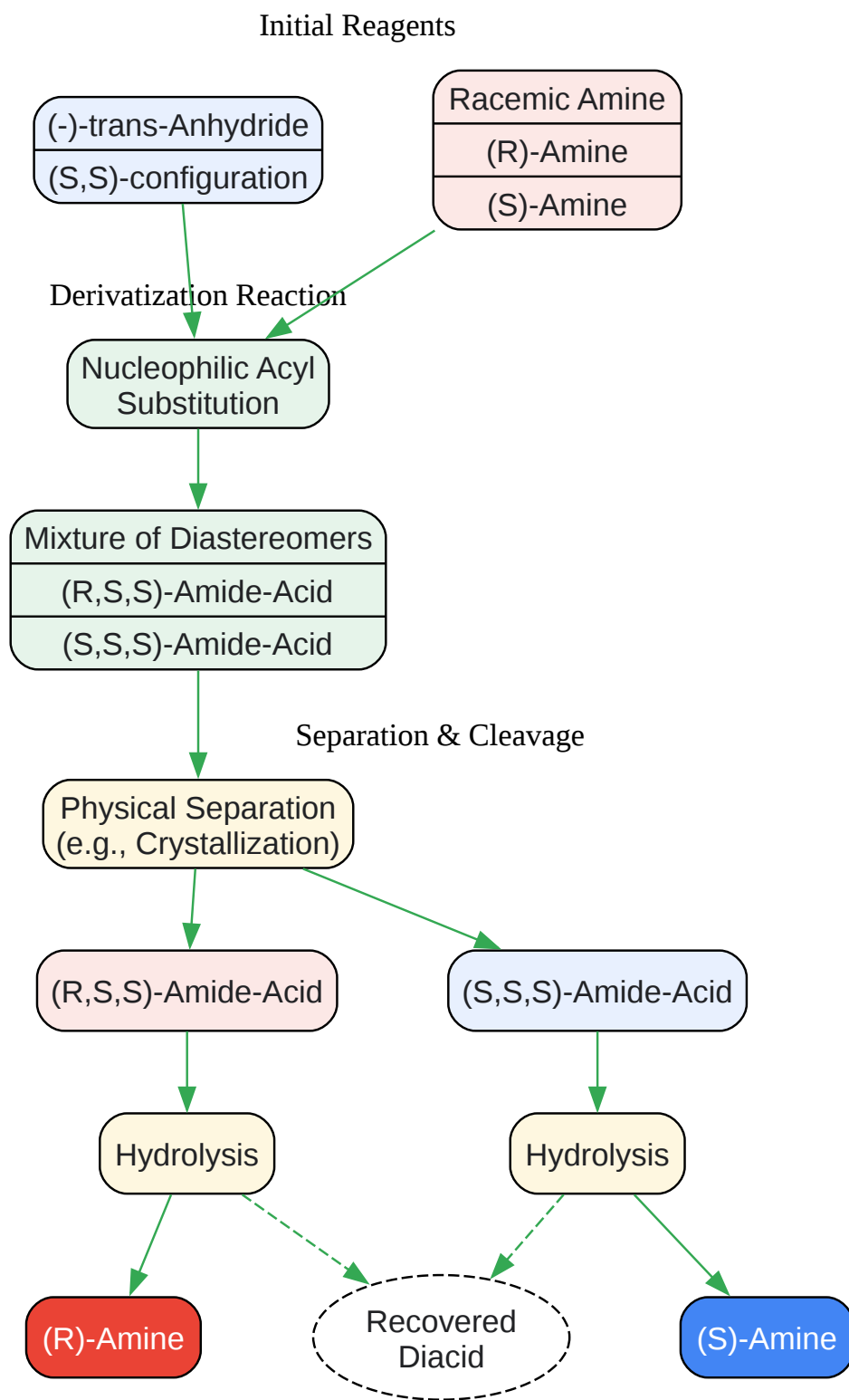
Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃	[1] [4]
Molecular Weight	154.16 g/mol	[1] [4]
Appearance	White to Almost white powder/crystal	
Melting Point	145-147 °C (lit.)	
InChI Key	MUTGBJKUEZFXGO-WDSKDSINSA-N	[1]
Canonical SMILES	C1CC[C@H]2--INVALID-LINK-C(=O)OC2=O	[1]

Synthesis and Stereochemical Control

The synthesis of enantiomerically pure **(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride** is a multi-step process that requires careful control of stereochemistry. The industrial synthesis typically begins with a Diels-Alder reaction, followed by hydrogenation and subsequent resolution.

The causality behind this pathway is rooted in the efficiency of the initial cycloaddition and the necessity to separate the resulting enantiomers. The hydrogenation step is critical for creating the saturated cyclohexane ring, and the final resolution is the key to isolating the desired chiral building block.





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- 4. trans-Cyclohexane-1,2-dicarboxylic anhydride | C₈H₁₀O₃ | CID 10942665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590544#trans-1-2-cyclohexanedicarboxylic-anhydride-synonyms]

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